

Physicochemical properties of 3-(3-Methylphenyl)benzaldehyde

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Compound of Interest

Compound Name: 3-(3-Methylphenyl)benzaldehyde

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An In-depth Technical Guide to the Physicochemical Properties of 3-(3-Methylphenyl)benzaldehyde

This guide provides a comprehensive overview of the physicochemical properties, experimental characterization, and safe handling of **3-(3-Methylphenyl)benzaldehyde**. Designed for researchers, scientists, and professionals in drug development, this document synthesizes technical data with practical, field-proven insights to support laboratory applications and further research.

Introduction and Chemical Identity

3-(3-Methylphenyl)benzaldehyde, also known as 3'-Methyl-[1,1'-biphenyl]-3-carbaldehyde, is a bi-aryl aldehyde. Its structure, featuring two phenyl rings with methyl and aldehyde functional groups, makes it a valuable intermediate in organic synthesis, particularly for creating more complex molecules in pharmaceutical and materials science research. Understanding its fundamental physicochemical properties is critical for its effective application, from reaction design and solvent selection to purification and storage.

This document serves as a technical resource, detailing the compound's identity, core physical properties, and the experimental protocols required for their validation. The methodologies described are grounded in established laboratory principles, ensuring reliability and reproducibility.

Core Physicochemical Data

The fundamental properties of **3-(3-Methylphenyl)benzaldehyde** are summarized below. These values are essential for predicting its behavior in various chemical and physical processes.

Property	Value	Source
IUPAC Name	3-(3-methylphenyl)benzaldehyde	PubChem[1]
CAS Number	216443-78-6	Sigma-Aldrich[2]
Molecular Formula	C ₁₄ H ₁₂ O	PubChem[1]
Molecular Weight	196.24 g/mol	PubChem[1], Sigma-Aldrich[2]
Physical Form	Solid	Sigma-Aldrich[2]
Boiling Point	337.3 ± 21.0 °C (Predicted)	ChemBK[3]
Density	1.074 ± 0.06 g/cm ³ (Predicted)	ChemBK[3]
Storage Conditions	Under inert gas (Nitrogen or Argon) at 2-8°C	ChemBK[3]

Chemical Structure and Identifiers

The structure consists of a benzaldehyde moiety linked to a toluene moiety at the meta-positions.

Caption: 2D structure of **3-(3-Methylphenyl)benzaldehyde**.

Synonyms: 3'-Methyl-[1,1'-biphenyl]-3-carbaldehyde, 3'-Methyl-biphenyl-3-carboxaldehyde, 3-(m-tolyl)benzaldehyde.[1]

Experimental Characterization Protocols

Accurate characterization is paramount. The following sections detail the standard, self-validating protocols for determining the key physicochemical properties of a solid organic compound like **3-(3-Methylphenyl)benzaldehyde**.

Melting Point Determination

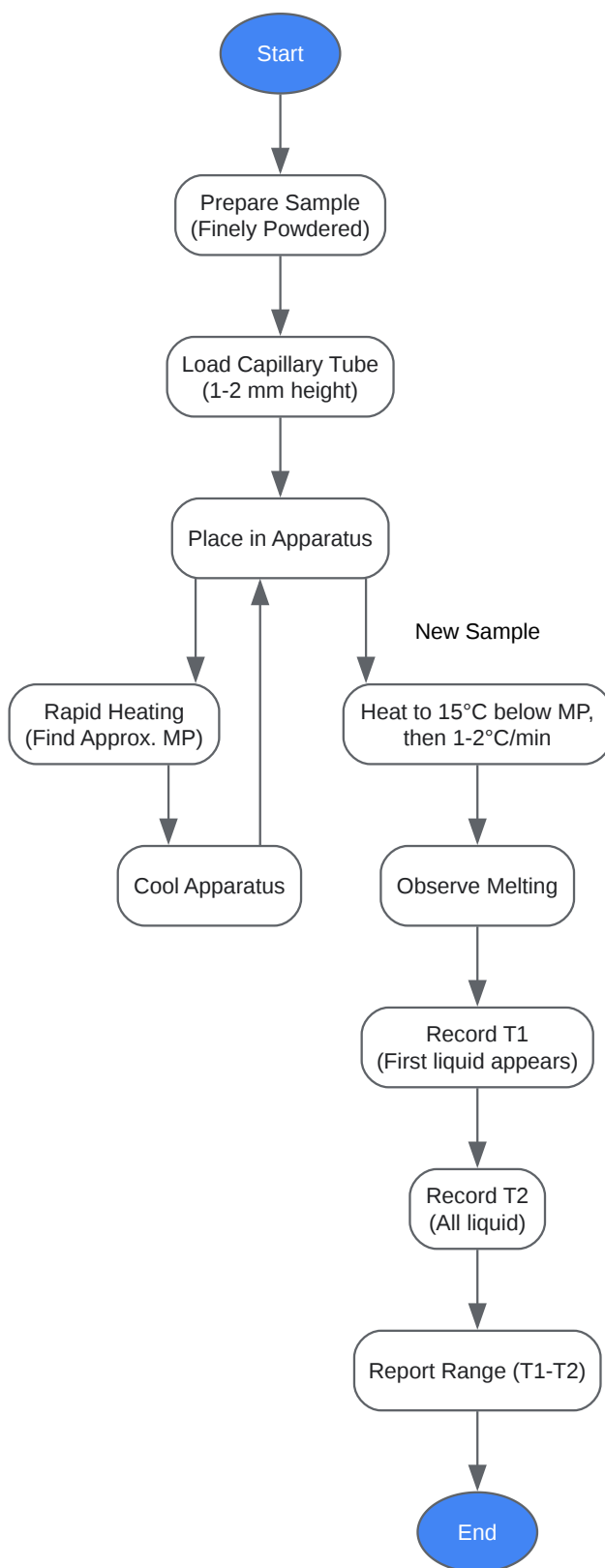
Expertise & Experience: The melting point is a robust indicator of purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure crystalline compound, whereas impurities depress and broaden this range.^[4] This phenomenon, known as melting point depression, is a direct consequence of the disruption of the crystal lattice by foreign molecules.

Trustworthiness: The protocol's reliability hinges on a slow, controlled heating rate near the melting point (approx. 1-2°C per minute) to ensure thermal equilibrium between the sample, the heating block, and the thermometer.^[4] A preliminary rapid determination is advised to find the approximate melting point, saving time on subsequent, precise measurements.

Step-by-Step Protocol (Capillary Method):

- **Sample Preparation:** Place a small amount of the compound on a clean, dry surface and crush it into a fine powder.^[5]
- **Capillary Loading:** Take a glass capillary tube sealed at one end. Push the open end into the powdered sample to load a small amount of material.
- **Packing:** Gently tap the sealed end of the capillary on a hard surface to pack the powder down into a dense column of 1-2 mm in height.^[6]
- **Apparatus Setup:** Place the packed capillary into the sample holder of a melting point apparatus (e.g., a Mel-Temp or similar device).
- **Heating:**
 - **Rapid Scan:** Quickly heat the block to determine an approximate melting range. Allow the apparatus to cool.
 - **Accurate Measurement:** Using a fresh sample, heat rapidly to about 15-20°C below the approximate melting point.
 - **Slow Scan:** Decrease the heating rate to 1-2°C per minute.^[4]
- **Observation & Recording:**

- Record the temperature (T1) at which the first drop of liquid appears.
- Record the temperature (T2) at which the entire sample has completely liquefied.
- Reporting: The melting point is reported as the range T1 – T2. For a pure compound, this range should be narrow.



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Caption: Workflow for Melting Point Determination.

Solubility Assessment

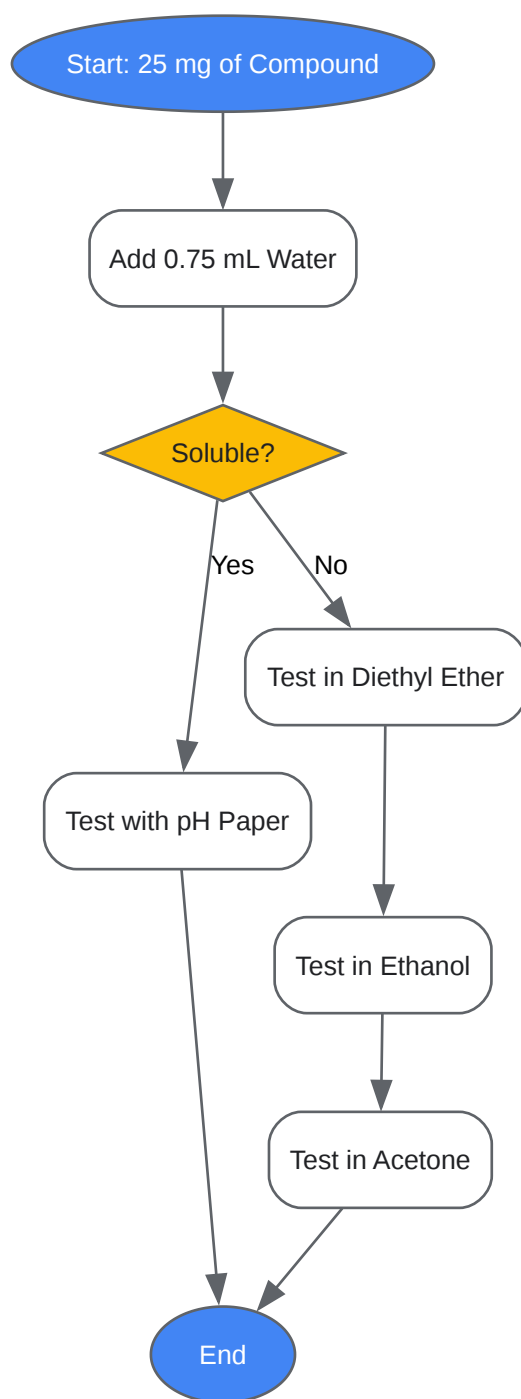
Expertise & Experience: Solubility provides critical insights into the polarity and intermolecular forces of a compound. The "like dissolves like" principle is fundamental. **3-(3-**

Methylphenyl)benzaldehyde, with its large nonpolar biphenyl structure and a polar aldehyde group, is expected to be insoluble in water but soluble in common organic solvents like diethyl ether, acetone, and ethanol.

Trustworthiness: This protocol is a systematic, qualitative screen. By testing solubility in a sequence of solvents with varying polarities and pH, one can infer the presence of acidic or basic functional groups and the overall polarity of the molecule.^[7]

Step-by-Step Protocol:

- Preparation: In a small test tube, add approximately 25 mg of the compound.
- Water Solubility: Add 0.75 mL of deionized water in portions, shaking vigorously after each addition.^[8] Observe if the solid dissolves. Test the resulting solution with pH paper to check for any acidic or basic character.
- Organic Solvent Solubility: If insoluble in water, use a fresh 25 mg sample for each organic solvent test.
 - Add 0.75 mL of diethyl ether and shake.
 - Add 0.75 mL of ethanol and shake.
 - Add 0.75 mL of acetone and shake.
- Aqueous Acid/Base Solubility: For water-insoluble compounds, testing solubility in 5% aq. NaOH and 5% aq. HCl can indicate the presence of acidic (e.g., phenol) or basic (e.g., amine) functional groups, respectively.^[7] Given the aldehyde structure, no significant solubility is expected in these aqueous solutions.
- Recording: Record the compound as "soluble," "partially soluble," or "insoluble" for each solvent.



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Caption: Workflow for Qualitative Solubility Assessment.

Chemical Reactivity and Functional Group Identification

The chemical behavior of **3-(3-Methylphenyl)benzaldehyde** is dominated by the aldehyde functional group. Aldehydes are readily oxidized to carboxylic acids, a property that distinguishes them from ketones.[8]

Expertise & Experience: The following are classic qualitative tests that leverage the ease of oxidation of the aldehyde group. A positive result in these tests provides strong, corroborating evidence for the presence of the -CHO functional group.

Tollens' Test (Silver Mirror Test)

Principle: Tollens' reagent, an alkaline solution of ammoniacal silver nitrate $[\text{Ag}(\text{NH}_3)_2]^+$, is a mild oxidizing agent. It oxidizes an aldehyde to a carboxylate anion, and in the process, the silver(I) ions are reduced to elemental silver, which deposits as a characteristic silver mirror on the inside of the test tube.[9]

Step-by-Step Protocol:

- **Reagent Preparation:** In a clean test tube, add 1 mL of 5% silver nitrate solution. Add 1-2 drops of 10% sodium hydroxide solution to form a brown precipitate of silver oxide. Add 2% dilute ammonia solution dropwise, with shaking, until the brown precipitate just dissolves. This is freshly prepared Tollens' reagent.[9]
- **Reaction:** Add a small amount (20-30 mg) of the compound to the reagent.
- **Observation:** Place the test tube in a warm water bath (60-70°C) for 5-10 minutes.[9] The formation of a silver mirror or a black precipitate indicates a positive test for an aldehyde.

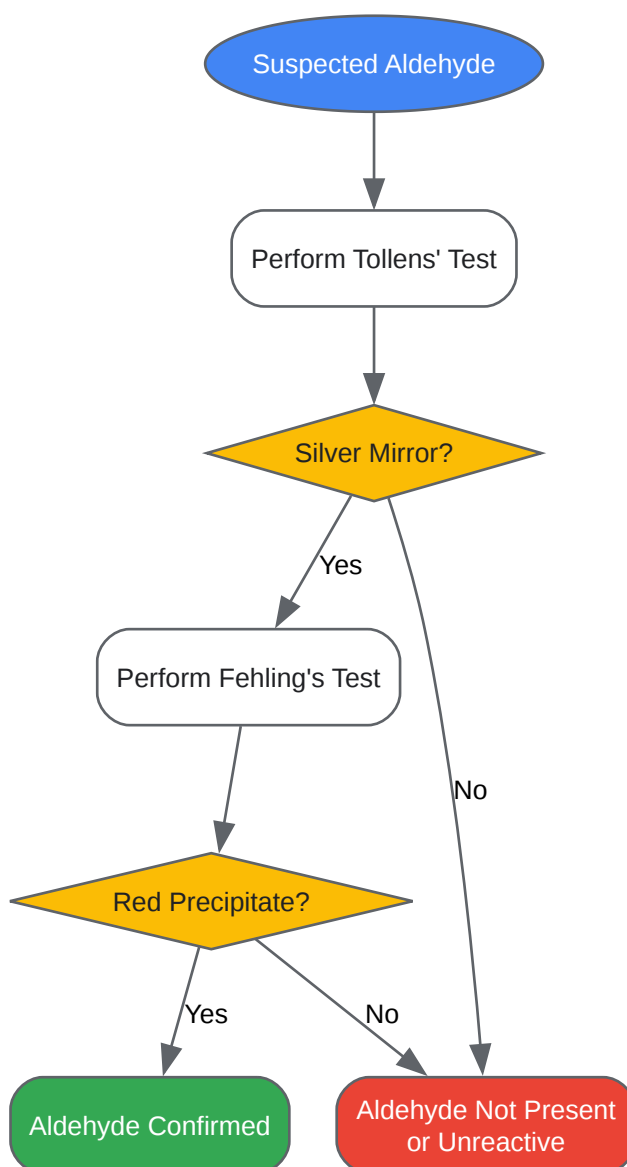
Fehling's Test

Principle: Fehling's solution contains copper(II) ions complexed with tartrate in an alkaline solution. Aliphatic aldehydes can reduce the blue Cu^{2+} complex to red copper(I) oxide (Cu_2O). Aromatic aldehydes, like **3-(3-Methylphenyl)benzaldehyde**, generally react more slowly or not at all, but a positive test is still indicative.

Step-by-Step Protocol:

- **Reagent Preparation:** Mix equal volumes of Fehling's Solution A (copper(II) sulfate in water) and Fehling's Solution B (potassium sodium tartrate and NaOH in water) in a test tube.[9]

- Reaction: Add a small amount of the compound to the blue Fehling's solution.
- Observation: Gently heat the mixture in a boiling water bath for a few minutes.[10] The formation of a brick-red precipitate of Cu_2O confirms the presence of an aldehyde.[9]



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Caption: Decision workflow for aldehyde functional group tests.

Safety and Handling

Authoritative Grounding: The safety information is derived from Globally Harmonized System (GHS) classifications and material safety data sheets (MSDS).

Primary Hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1][2]
- Skin Irritation (Category 2): Causes skin irritation.[1]
- Eye Irritation (Category 2A): Causes serious eye irritation.[1]
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[1]

Handling and Personal Protective Equipment (PPE):

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment:
 - Wear protective gloves (nitrile or neoprene).
 - Wear safety glasses with side-shields or chemical goggles.
 - Wear a lab coat.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Store under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C to prevent oxidation of the aldehyde group.[3]

Conclusion

3-(3-Methylphenyl)benzaldehyde is a solid aromatic aldehyde with well-defined physicochemical properties. Its characterization relies on standard laboratory techniques such as melting point determination for purity assessment, solubility tests to understand its polarity, and classic chemical tests to confirm the aldehyde functionality. Proper handling and storage under inert gas are crucial to maintain its integrity. The data and protocols presented in this guide provide a solid foundation for the safe and effective use of this compound in advanced chemical synthesis and research.

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